

Personal protective equipment for handling 2-Chloro-5-hydrazinylpyridine

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Compound of Interest

Compound Name: 2-Chloro-5-hydrazinylpyridine

Cat. No.: B136667

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Essential Safety and Handling Guide for 2-Chloro-5-hydrazinylpyridine

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Chloro-5-hydrazinylpyridine**. The following procedures are based on the safety data for the analogous compound, 3-Chloro-2-hydrazinylpyridine, and general best practices for handling hazardous chemicals.

Hazard Identification and Classification

2-Chloro-5-hydrazinylpyridine is anticipated to have a hazard profile similar to its isomer, 3-Chloro-2-hydrazinylpyridine. The Globally Harmonized System (GHS) classification for the analogous compound is summarized below.

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed[1]
Skin irritation	2	H315: Causes skin irritation[1]
Eye irritation	2	H319: Causes serious eye irritation[1]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[1]

Signal Word: Warning[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure. The following table outlines the recommended PPE for handling **2-Chloro-5-hydrazinylpyridine**.

Body Part	Recommended Protection
Eyes/Face	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards. A face shield may also be necessary for splash protection.[1][2]
Skin	Wear fire/flammable resistant and impervious clothing, such as a lab coat or chemical-resistant coveralls.[1][3] Chemical-resistant gloves (e.g., nitrile, neoprene) are mandatory.[3][4] Always inspect gloves for integrity before use and remove them correctly to avoid skin contact.[5]
Respiratory	Use only in a well-ventilated area, preferably within a chemical fume hood.[1][6] If exposure limits are exceeded or irritation is experienced, a full-face respirator with appropriate cartridges should be used.[1]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Weighing:

- Before handling, ensure that an eyewash station and safety shower are readily accessible.[6]
- Conduct all handling operations, including weighing, within a certified chemical fume hood to minimize inhalation exposure.

- Use compatible tools (e.g., stainless steel or glass) for weighing and transferring the solid compound.
- Avoid the formation of dust during handling.[1][6]

2. Dissolution:

- Slowly add the weighed **2-Chloro-5-hydrazinylpyridine** to the solvent in a flask or beaker with stirring.
- Be aware of any potential exothermic reactions, especially with strong acids or oxidizing agents.[6]
- Keep the container closed as much as possible during the dissolution process.

3. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][7][8]
- The recommended storage temperature is 2-8°C.[9]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[6]
- The storage area should be locked or otherwise secured.[1][7]

Emergency Procedures

Situation	First-Aid Measures
If Swallowed	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention. [1]
If on Skin	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention. [1] [10]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a doctor. [1]
If Inhaled	Move the person to fresh air and keep them comfortable for breathing. If breathing is difficult, provide oxygen. Seek medical attention if you feel unwell. [1] [11]
Accidental Release	Evacuate the area and ensure adequate ventilation. Remove all sources of ignition. [7] [8] Wearing appropriate PPE, sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal. [6] [7]
Fire	Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish. [7] Firefighters should wear self-contained breathing apparatus. [1] [7]

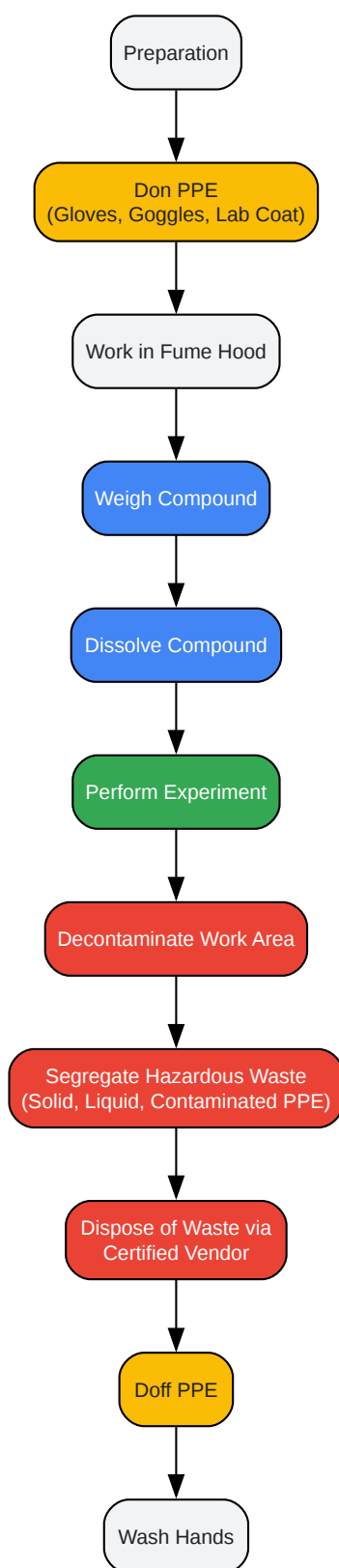
Disposal Plan

All waste containing **2-Chloro-5-hydrazinylpyridine** must be treated as hazardous waste.

- Solid Waste: Collect solid waste in a clearly labeled, sealed container.
- Liquid Waste: Collect liquid waste (e.g., from dissolution or cleaning) in a separate, labeled, and sealed container. Do not pour down the drain.[\[7\]](#)[\[12\]](#)

- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, paper towels, and pipette tips, should be disposed of as hazardous waste.
- Disposal: Dispose of all waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.^{[1][12]}

Workflow for Safe Handling of 2-Chloro-5-hydrazinylpyridine



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Caption: Workflow for the safe handling of **2-Chloro-5-hydrazinylpyridine**.

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References

- 1. echemi.com [echemi.com]
- 2. osha.gov [osha.gov]
- 3. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 4. osha.oregon.gov [osha.oregon.gov]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. fishersci.com [fishersci.com]
- 7. aksci.com [aksci.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. chemscene.com [chemscene.com]
- 10. jubilantingrevia.com [jubilantingrevia.com]
- 11. echemi.com [echemi.com]
- 12. datasheets.scbt.com [datasheets.scbt.com]
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